

2-Ethylhexyl propionate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylhexyl propionate

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An In-depth Technical Guide to 2-Ethylhexyl Propionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and analytical methodologies related to **2-Ethylhexyl propionate**. The information is intended to support research, development, and quality control activities.

Chemical Identity and Structure

2-Ethylhexyl propionate is an organic compound, specifically an ester of 2-ethylhexanol and propionic acid. It is also known by several synonyms, including 2-ethylhexyl propanoate and propanoic acid, 2-ethylhexyl ester.^{[1][2][3][4][5][6][7]} Its chemical identity is well-defined by its CAS number, molecular formula, and structural identifiers.

The molecular structure of **2-Ethylhexyl propionate** consists of an eight-carbon branched alkyl chain (the 2-ethylhexyl group) attached to the oxygen atom of the propionate group.

Table 1: Chemical Identification of **2-Ethylhexyl Propionate**

Identifier	Value	Reference
IUPAC Name	2-ethylhexyl propanoate	[4][8]
CAS Number	6293-37-4	[1][3][8][9]
Molecular Formula	C11H22O2	[1][2][3][6][7][8][10]
Canonical SMILES	<chem>CCCCC(CC)COC(=O)CC</chem>	[1][4]
InChI	InChI=1S/C11H22O2/c1-4-7-8-10(5-2)9-13-11(12)6-3/h10H,4-9H2,1-3H3	[1][4][8]
InChIKey	GUHQWKGQAYBNEW-UHFFFAOYSA-N	[1][3][4][7][8]

Physicochemical Properties

The physical and chemical properties of **2-Ethylhexyl propionate** are critical for its handling, application, and in the prediction of its behavior in various chemical and biological systems. These properties have been determined through various experimental and computational methods.

Table 2: Physicochemical Properties of **2-Ethylhexyl Propionate**

Property	Value	Method/Reference
Molecular Weight	186.29 g/mol	[1][2][3][4][10]
Appearance	Colorless to pale yellow clear liquid (est.)	[11]
Odor	Fruity, winey, pear, grape	[2][11]
Boiling Point	211 - 215 °C at 760 mmHg (est.)	[2][11][12]
Flash Point	81.01 - 82.9 °C (est.)	[2][11][12]
Density	0.87 g/cm ³	[12]
Water Solubility	12.56 mg/L at 25 °C (est.)	[11]
Solubility in Ethanol	13492.83 g/L at 25°C	[2]
Vapor Pressure	0.1288 hPa at 20°C; 0.1997 hPa at 25°C (est.)	[2]
logP (o/w)	3.7 - 4.196 (est.)	[2][4][11]
Refractive Index	1.425	[12]
Rotatable Bond Count	8	[1][4]
Hydrogen Bond Donor Count	0	[1][4]
Hydrogen Bond Acceptor Count	2	[1][4]
Topological Polar Surface Area	26.3 Å ²	[1][4]

Experimental Protocols

The determination of the physicochemical properties of **2-Ethylhexyl propionate** follows standardized experimental protocols to ensure accuracy and reproducibility. Below are summaries of the methodologies for key properties.

Boiling Point Determination (ASTM D1078)

The boiling range of volatile organic liquids such as **2-Ethylhexyl propionate** is determined using the ASTM D1078 standard test method.[\[4\]](#)[\[5\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Methodology:

- **Apparatus:** A specialized distillation apparatus is used, consisting of a distillation flask, a condenser, a graduated receiving cylinder, and a calibrated thermometer.
- **Procedure:** A measured volume of the sample is placed in the distillation flask and heated. The temperature of the vapor is recorded as a function of the volume of distillate collected in the receiving cylinder.
- **Data Analysis:** The initial boiling point (the temperature at which the first drop of condensate falls from the condenser) and the dry point (the temperature at which the last drop of liquid evaporates from the flask) are recorded. The data is typically presented as a temperature versus distillate volume graph, corrected for atmospheric pressure.[\[4\]](#)

Density Determination (OECD 109)

The density of liquids like **2-Ethylhexyl propionate** can be determined using methods outlined in OECD Guideline 109.[\[2\]](#)[\[10\]](#)[\[16\]](#) Common methods include the use of a hydrometer, an oscillating densitometer, or a pycnometer.

Methodology (Pycnometer Method):

- **Apparatus:** A pycnometer, which is a glass flask with a close-fitting ground glass stopper with a capillary tube through it, is used. A precision balance is also required.
- **Procedure:**
 - The pycnometer is cleaned, dried, and its weight is accurately determined.
 - It is then filled with the test substance (**2-Ethylhexyl propionate**), ensuring no air bubbles are present, and weighed again.
 - The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) and weighed.

- Calculation: The density of the sample is calculated from the weights of the sample and the reference substance and the known density of the reference substance.

Flash Point Determination (ASTM D93)

The flash point is determined using the Pensky-Martens closed-cup tester according to the ASTM D93 standard.^{[1][11][12][17][18]} This method is suitable for petroleum products and other liquids with a flash point between 40°C and 370°C.^{[1][17]}

Methodology:

- Apparatus: A Pensky-Martens closed-cup tester, which includes a brass test cup with a lid, a stirring device, and an ignition source, is used.
- Procedure: The sample is placed in the test cup and heated at a slow, constant rate while being stirred. At regular temperature intervals, the stirring is stopped, and an ignition source is introduced into the vapor space of the cup.
- Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite.^[12]

Water Solubility Determination (OECD 105)

The water solubility of **2-Ethylhexyl propionate** can be determined using the flask method as described in OECD Guideline 105, which is suitable for substances with solubilities above 10⁻² g/L.^{[3][8][19][20][21]}

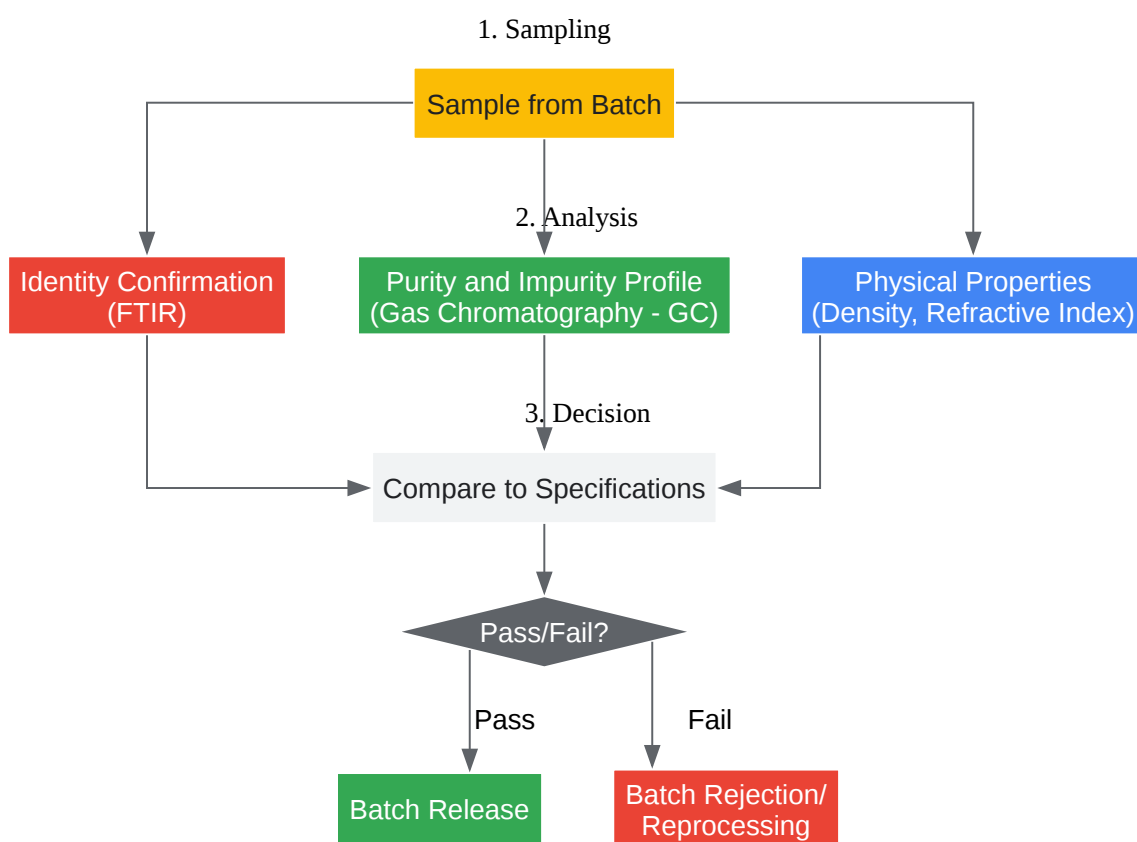
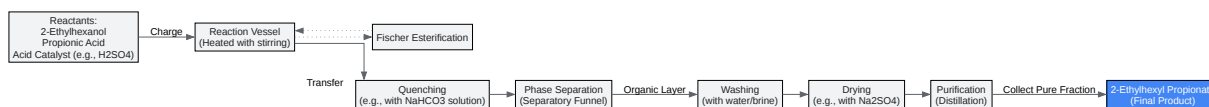
Methodology (Flask Method):

- Procedure: An excess amount of the test substance is added to a flask containing purified water. The mixture is agitated at a constant temperature until saturation is reached.
- Equilibration and Separation: The solution is allowed to equilibrate, and then the undissolved substance is separated from the aqueous solution by centrifugation or filtration.
- Analysis: The concentration of **2-Ethylhexyl propionate** in the clear aqueous phase is determined using a suitable analytical method, such as gas chromatography (GC).

Synthesis and Quality Control Workflows

Synthesis of 2-Ethylhexyl Propionate

2-Ethylhexyl propionate is typically synthesized via Fischer esterification of 2-ethylhexanol with propionic acid, using an acid catalyst such as sulfuric acid.



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- To cite this document: BenchChem. [2-Ethylhexyl propionate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107753#2-ethylhexyl-propionate-chemical-structure-and-properties]

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